

synthesis and characterization of 1-(4-Hydroxyphenyl)thiourea

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Compound of Interest

Compound Name: 1-(4-Hydroxyphenyl)thiourea

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Synthesis of 1-(4-Hydroxyphenyl)thiourea

The synthesis of **1-(4-Hydroxyphenyl)thiourea** can be effectively achieved through the reaction of 4-aminophenol with ammonium thiocyanate in the presence of a strong acid, typically hydrochloric acid. This method involves the in situ formation of 4-hydroxyphenyl isothiocyanate, which subsequently reacts with ammonia generated from the ammonium thiocyanate to yield the desired thiourea derivative.

Reaction Scheme

The overall reaction can be depicted as follows:

Step 1: Formation of 4-hydroxyphenyl isothiocyanate 4-aminophenol reacts with thiocyanic acid (generated in situ from ammonium thiocyanate and HCl) to form 4-hydroxyphenyl isothiocyanate.

Step 2: Reaction with Ammonia The intermediate, 4-hydroxyphenyl isothiocyanate, is not isolated but reacts directly with ammonia (also present from the ammonium thiocyanate) to form **1-(4-Hydroxyphenyl)thiourea**.

Experimental Protocol: Synthesis

Materials and Reagents:

- 4-Aminophenol

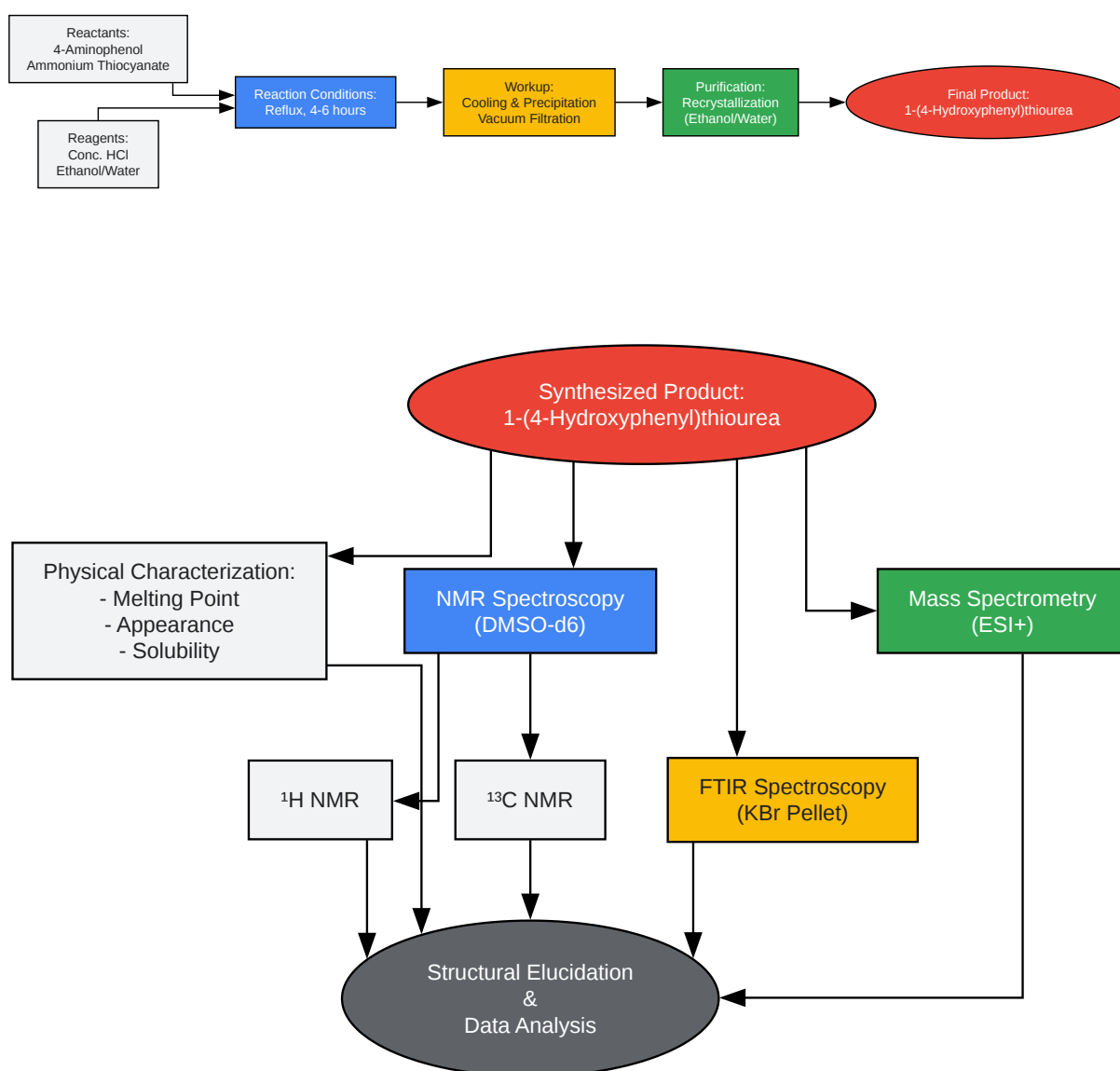
- Ammonium thiocyanate
- Concentrated Hydrochloric Acid (HCl)
- Ethanol
- Distilled water
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Büchner funnel and flask
- Filter paper

Procedure:

- In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-aminophenol (0.1 mol) in a mixture of 50 mL of ethanol and 50 mL of distilled water.
- To this solution, add ammonium thiocyanate (0.12 mol) and stir until it is completely dissolved.
- Slowly add concentrated hydrochloric acid (0.1 mol) to the reaction mixture.
- Heat the mixture to reflux using a heating mantle and maintain the reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and then place it in an ice bath for 30 minutes to facilitate precipitation.
- Collect the precipitated solid by vacuum filtration using a Büchner funnel.

- Wash the crude product with cold distilled water to remove any unreacted salts.
- Recrystallize the crude product from an ethanol-water mixture to obtain pure **1-(4-Hydroxyphenyl)thiourea**.
- Dry the purified product in a desiccator over anhydrous calcium chloride.

Visualization of Synthesis Workflow



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